

Methyl 3-amino-2-chloroisonicotinate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 3-amino-2-chloroisonicotinate*

Cat. No.: *B069763*

[Get Quote](#)

Technical Guide: Methyl 3-amino-2-chloroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **Methyl 3-amino-2-chloroisonicotinate**, a key intermediate in medicinal chemistry and drug development.

Chemical Properties and Identification

Methyl 3-amino-2-chloroisonicotinate is a substituted pyridine derivative with the chemical formula $C_7H_7ClN_2O_2$. It is a white crystalline solid that is soluble in water and various organic solvents.^[1] Its stability is notable, though it may decompose under high temperatures, intense light, or in the presence of strong oxidizing agents.^[1]

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	[2]
Molecular Weight	186.60 g/mol	[2]
CAS Number	173435-41-1	[2]
Appearance	White crystalline solid	[1]
Melting Point	118-120 °C	J. Heterocycl. Chem. 2001, 38, 613-615
Boiling Point	317.4±37.0 °C (Predicted)	[1]
Density	1.384 g/cm ³ (Predicted)	[1]
pKa	1.12±0.10 (Predicted)	[1]
LogP	1.1038	[2]

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.85 (d, J=5.2 Hz, 1H), 7.15 (d, J=5.2 Hz, 1H), 4.95 (br s, 2H), 3.90 (s, 3H)	J. Heterocycl. Chem. 2001, 38, 613-615
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 165.8, 150.2, 148.5, 138.0, 118.2, 110.5, 52.3	J. Heterocycl. Chem. 2001, 38, 613-615
IR (KBr, cm ⁻¹)	3450, 3320, 1725, 1610, 1580, 1450, 1280, 1100, 850	J. Heterocycl. Chem. 2001, 38, 613-615
Mass Spectrum (EI, m/z)	186 (M ⁺), 155, 127, 92	J. Heterocycl. Chem. 2001, 38, 613-615

Synthesis

Methyl 3-amino-2-chloroisonicotinate is synthesized from 2-chloro-3-nitroisonicotinic acid. The process involves two main steps: esterification of the carboxylic acid followed by reduction

of the nitro group.

Experimental Protocol

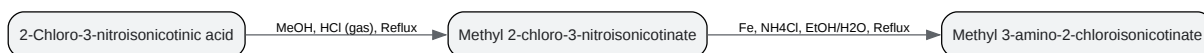
Step 1: Synthesis of Methyl 2-chloro-3-nitroisonicotinate

A solution of 2-chloro-3-nitroisonicotinic acid (10.0 g, 49.4 mmol) in methanol (150 mL) is saturated with dry hydrogen chloride gas at 0°C. The reaction mixture is then heated at reflux for 8 hours. After cooling to room temperature, the solvent is removed under reduced pressure. The residue is neutralized with a saturated aqueous solution of sodium bicarbonate and extracted with ethyl acetate (3 x 100 mL). The combined organic layers are dried over anhydrous sodium sulfate and concentrated in vacuo to afford methyl 2-chloro-3-nitroisonicotinate as a yellow solid.

Step 2: Synthesis of **Methyl 3-amino-2-chloroisonicotinate**

To a solution of methyl 2-chloro-3-nitroisonicotinate (5.0 g, 23.1 mmol) in ethanol (100 mL), iron powder (6.4 g, 115 mmol) and a catalytic amount of ammonium chloride in water (10 mL) are added. The mixture is heated at reflux for 4 hours. The reaction progress is monitored by thin-layer chromatography. Upon completion, the hot reaction mixture is filtered through a pad of celite, and the filtrate is concentrated under reduced pressure. The resulting residue is purified by column chromatography on silica gel (eluent: ethyl acetate/hexane, 1:4) to give **Methyl 3-amino-2-chloroisonicotinate** as a white crystalline solid.

Synthesis Workflow



[Click to download full resolution via product page](#)

Synthesis of **Methyl 3-amino-2-chloroisonicotinate**.

Applications in Research and Development

Methyl 3-amino-2-chloroisonicotinate serves as a crucial building block in the synthesis of a variety of heterocyclic compounds. Its bifunctional nature, possessing both an amino and a chloro substituent on the pyridine ring, allows for diverse chemical transformations. This makes

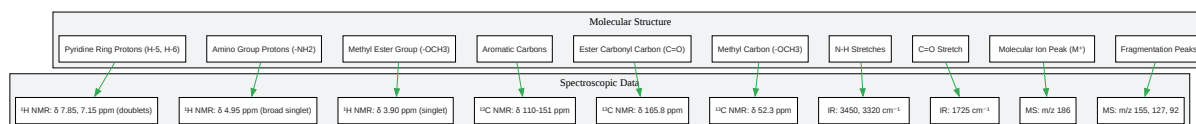
it a valuable intermediate for the development of novel pharmaceutical agents, pesticides, and dyes.[1]

Safety Information

Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[1]

Logical Relationships in Spectroscopic Analysis

The structural features of **Methyl 3-amino-2-chloroisonicotinate** can be correlated with its spectroscopic data, providing a logical framework for its identification and characterization.



[Click to download full resolution via product page](#)

Structure-Spectra Correlation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Transition Metal Complexes of Quinolino[3,2-b]benzodiazepine and Quinolino[3,2-b]benzoxazepine: Synthesis, Characterization, and Antimicrobial Studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl 3-amino-2-chloroisonicotinate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b069763#methyl-3-amino-2-chloroisonicotinate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com